

Synergistic Power Unleashed: Gentamicin C1 and Beta-Lactam Antibiotics in Combating Bacterial Infections

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Compound of Interest

Compound Name: **Gentamicin C1**

Cat. No.: **B029906**

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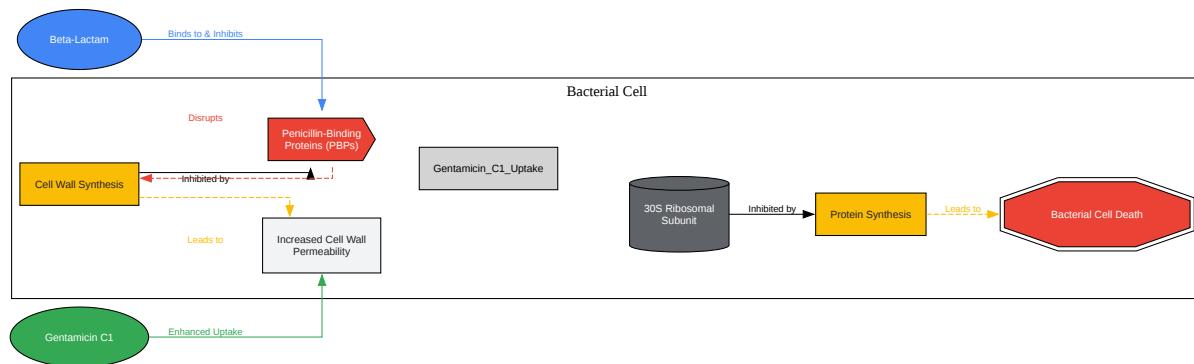
In the ongoing battle against antimicrobial resistance, the strategic combination of existing antibiotics offers a promising avenue to enhance efficacy and overcome resistant pathogens. This guide provides a comprehensive comparison of the synergistic effects observed when **Gentamicin C1** is combined with beta-lactam antibiotics. This analysis is intended for researchers, scientists, and drug development professionals seeking to leverage antibiotic synergy in their work.

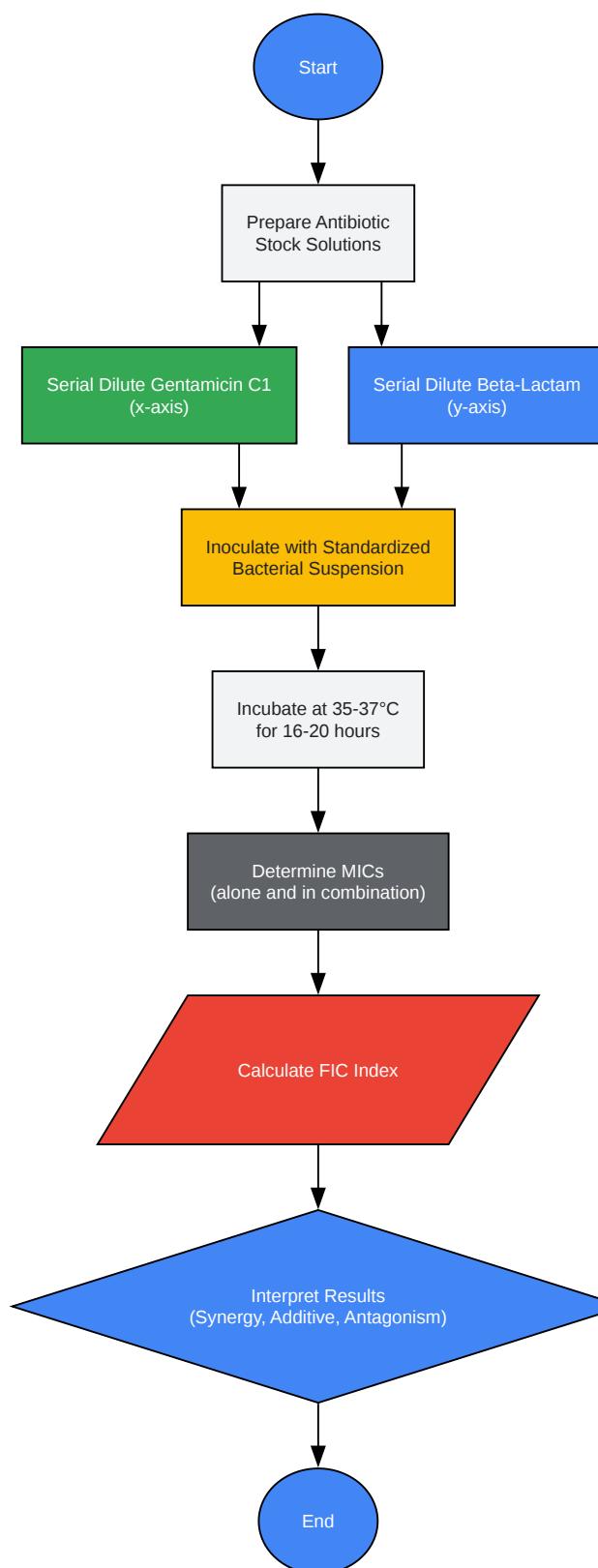
While specific quantitative data for the synergistic interaction of the isolated **Gentamicin C1** component with beta-lactam antibiotics is not extensively available in the current body of scientific literature, this guide summarizes the well-documented synergy of the gentamicin complex (which includes **Gentamicin C1**, C1a, and C2) with various beta-lactams against a range of clinically relevant bacteria. The data presented is derived from in vitro studies employing the checkerboard assay to determine the Fractional Inhibitory Concentration (FIC) index, a key indicator of synergistic activity.

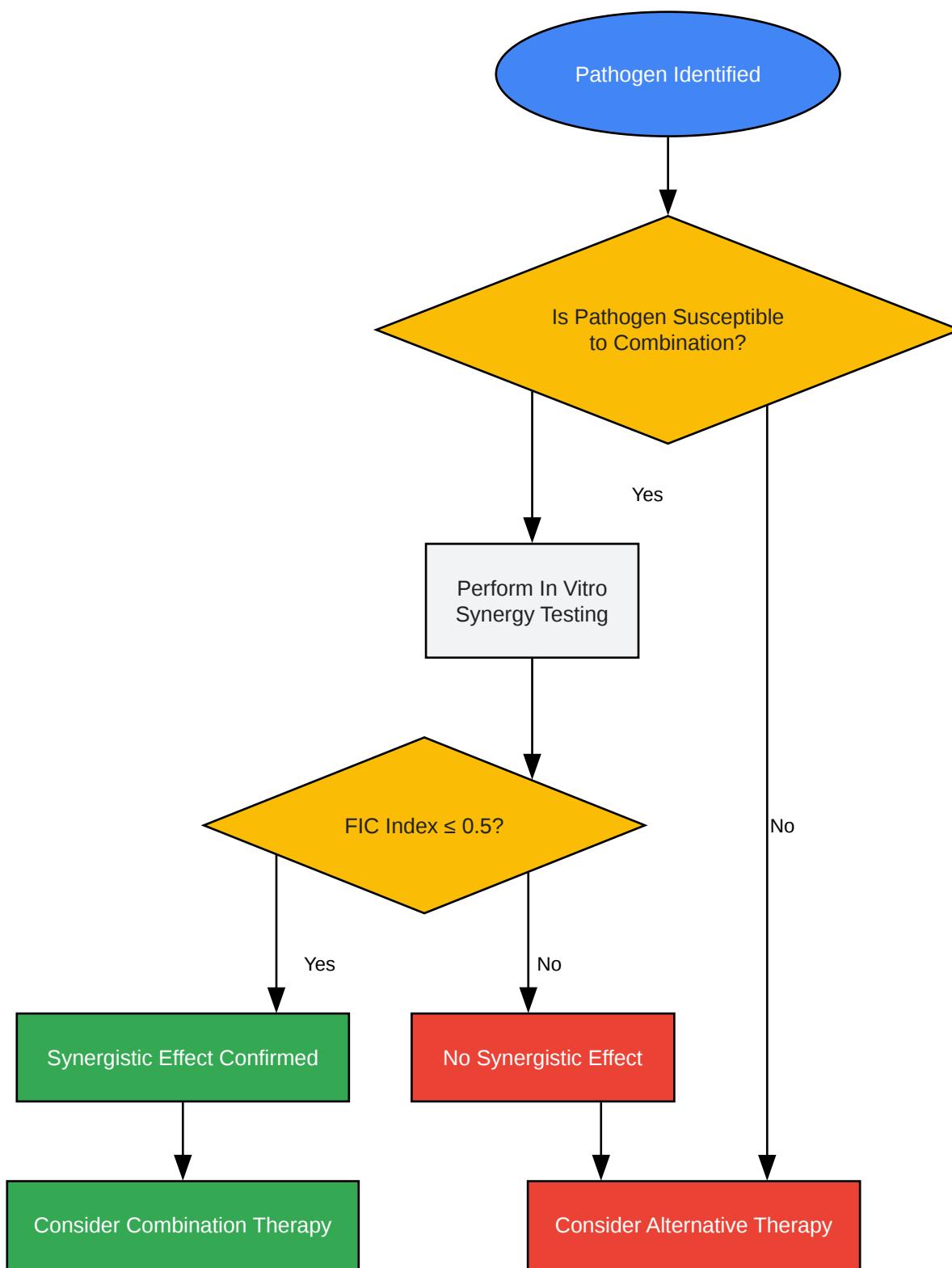
Unveiling the Synergistic Mechanism

The synergistic relationship between gentamicin and beta-lactam antibiotics is a classic example of sequential blockade and enhanced uptake. Beta-lactam antibiotics, such as penicillins and cephalosporins, act on the bacterial cell wall, inhibiting its synthesis. This

disruption of the cell wall's integrity is believed to facilitate the entry of aminoglycosides like gentamicin into the bacterial cell, where they can then bind to the 30S ribosomal subunit and inhibit protein synthesis, leading to bacterial cell death.







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